

A Technical Guide to the Physical Properties of Research-Grade Calcium Nonanoate

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Compound of Interest

Compound Name: Calcium nonanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of research-grade **calcium nonanoate**. The information is compiled to assist researchers and professionals in understanding the fundamental characteristics of this compound for application in scientific research and development.

Calcium nonanoate, also known as calcium pelargonate, is the calcium salt of nonanoic acid. [1][2] As a metallic soap, its physicochemical properties are determined by the nature of the calcium ion and the nine-carbon straight-chain nonanoate group.[3] It belongs to the broader class of metal carboxylates, which have diverse applications.

General and Chemical Properties

The fundamental chemical identifiers and properties of **calcium nonanoate** are summarized below.

Property	Value	Source
Synonyms	Calcium pelargonate, Calcium dinonanoate, Nonanoic acid, calcium salt	[1][2]
CAS Number	29813-38-5	[2][4]
Molecular Formula	C ₁₈ H ₃₄ CaO ₄	[1]
Molecular Weight	354.54 g/mol	[1][5]
Appearance	Off-white solid	[6]

Thermophysical Properties

The thermal behavior of **calcium nonanoate** is a critical parameter for its handling and application. It is important to note that, like many metallic soaps of saturated carboxylic acids, it may undergo decomposition upon heating rather than exhibiting a sharp melting point.[3][7] There is a notable discrepancy in the reported melting point values in the available literature, which may be attributable to differences in purity or crystalline form.

Property	Value	Source
Melting Point	216 °C	[1]
74 - 77 °C	[6]	
Boiling Point	Not Available (Likely decomposes)	
Decomposition	Metallic soaps may carbonize on heating without melting.	[3]

Solubility Profile

The solubility of metallic soaps is largely dictated by the long hydrocarbon chains of the fatty acid component.

Solvent	Solubility	Source
Water	Generally insoluble.	[3][8]
Organic Solvents	Generally soluble, particularly in non-polar organic solvents.	[3][8]
Parent Acid (Nonanoic Acid) Solubility	Soluble in most organic solvents such as ethanol, ether, and chloroform; poorly soluble in water (0.3 g/L).	[9][10][11]

Experimental Protocols for Characterization

The determination of the physical properties of research-grade **calcium nonanoate** involves several standard analytical techniques.

4.1 Synthesis via Metathesis (Double Decomposition) A common method for preparing metallic soaps is through a precipitation reaction in an aqueous or alcoholic solution.[12]

- **Preparation of Sodium Nonanoate:** Nonanoic acid is dissolved in hot ethanol and treated with a stoichiometric amount of sodium hydroxide solution to form sodium nonanoate.
- **Precipitation:** A solution of a soluble calcium salt, such as calcium chloride (CaCl_2), is slowly added to the sodium nonanoate solution with continuous stirring.
- **Isolation:** The precipitated **calcium nonanoate** is then isolated by filtration.
- **Purification:** The product is washed with hot water to remove any soluble impurities and then dried thoroughly.

4.2 Thermal Analysis via Differential Scanning Calorimetry (DSC) DSC is employed to determine the thermal properties, such as melting point and decomposition temperature.[7][13]

- **Sample Preparation:** A small, precisely weighed sample of **calcium nonanoate** is placed in an aluminum pan.

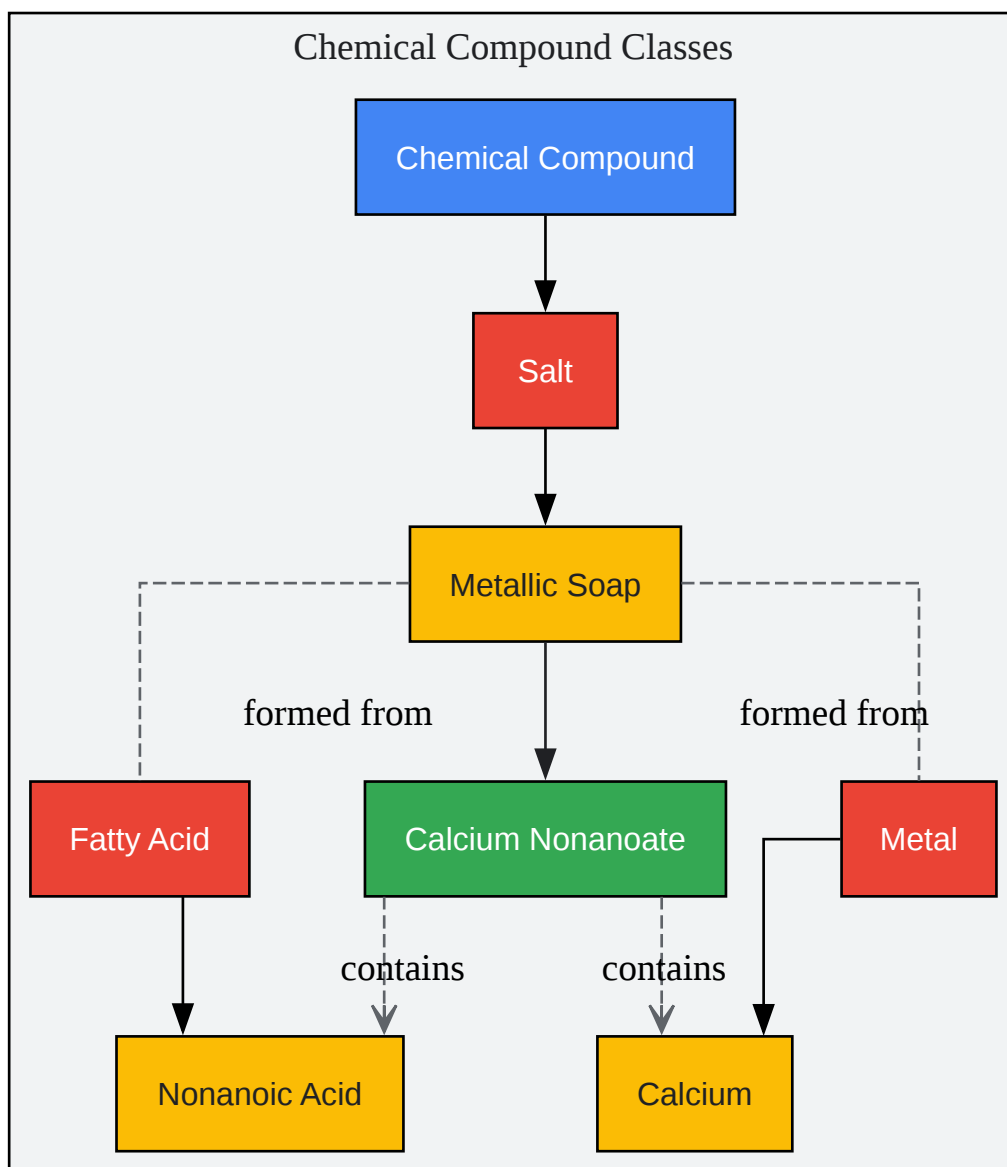
- Analysis: The sample pan and an empty reference pan are heated at a controlled rate in an inert atmosphere (e.g., nitrogen).
- Data Acquisition: The difference in heat flow required to raise the temperature of the sample and the reference is measured as a function of temperature. Endothermic events, like melting, and exothermic events, like decomposition, are recorded.

4.3 Structural Analysis via X-Ray Diffraction (XRD) XRD is used to analyze the crystalline structure of the solid material.[\[13\]](#)[\[14\]](#)

- Sample Preparation: A fine powder of the **calcium nonanoate** is packed into a sample holder.
- Data Collection: The sample is irradiated with a monochromatic X-ray beam at various angles (2θ).
- Analysis: The diffraction pattern of scattered X-rays is collected. The positions and intensities of the diffraction peaks are unique to the crystalline structure of the compound, allowing for phase identification and analysis of lattice parameters.

Visualizations

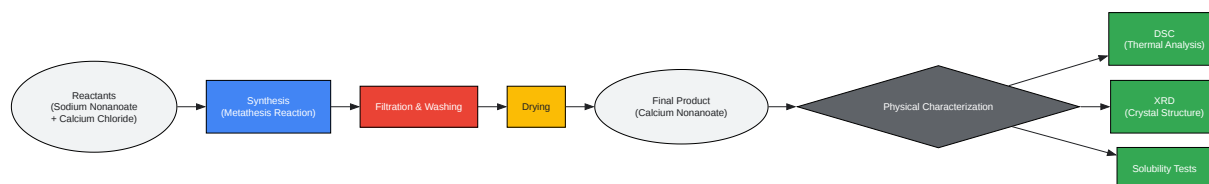
5.1 Logical Classification of **Calcium Nonanoate** The following diagram illustrates the classification of **calcium nonanoate** within the hierarchy of chemical compounds.



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*Caption: Hierarchical classification of **Calcium Nonanoate**.*

5.2 Experimental Workflow for Synthesis and Characterization This diagram outlines the typical laboratory workflow for the synthesis and subsequent physical characterization of **calcium nonanoate**.



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*Caption: Synthesis and characterization workflow for **Calcium Nonanoate**.*

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